

Benchmarking the thermal stability of Vat Black 9 against other vat dyes

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A Comparative Analysis of the Thermal Stability of Vat Black 9 and Other Vat Dyes

This guide provides an objective comparison of the thermal stability of **Vat Black 9** against a selection of other commercially significant vat dyes. The assessment is primarily based on colorfastness to dry heat, a critical parameter for applications involving high-temperature processing and end-use. While direct thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for all compared dyes are not readily available in published literature, the exceptional thermal stability of vat dyes as a class is widely acknowledged, owing to their large, conjugated molecular structures.[1]

Data Presentation

The thermal stability of vat dyes can be effectively evaluated through their colorfastness to dry heat, as determined by standardized test methods such as AATCC Test Method 117 and ISO 105-P01. These tests assess the change in color of the dyed textile and the degree of staining on adjacent undyed fabrics when subjected to specific temperatures. The results are typically rated on a 1 to 5 Grey Scale, where 5 indicates no change and 1 indicates a severe change.



Dye Name	C.I. Name	Chemical Structure Class	Colorfastness to Ironing (ISO 105- X11) - Change in Shade
Vat Black 9	Vat Black 9	Anthraquinone	4-5
Vat Blue 4	Vat Blue 4	Anthraquinone (Indanthrone)	4-5
Vat Green 1	Vat Green 1	Anthraquinone (Violanthrone)	4
Vat Yellow 2	Vat Yellow 2	Anthraquinone	4-5
Vat Red 13	Vat Red 13	Anthraquinone	Not specified

Note: The data presented is compiled from various technical sources.[2][3][4] Direct comparative TGA/DSC data is not available in the public domain. The colorfastness to ironing is used here as an indicator of thermal stability under dry heat conditions.

Experimental Protocols

The assessment of thermal stability through colorfastness to dry heat is conducted following standardized methodologies.

AATCC Test Method 117: Colorfastness to Heat: Dry (Excluding Pressing)

1. Purpose and Scope: This method assesses the resistance of the color of textiles to the action of dry heat.

2. Apparatus:

- Heating device providing controlled and uniform surface temperature.
- White cotton cloth for staining assessment.
- Grey Scale for Color Change and Grey Scale for Staining.



3. Procedure:

- A specimen of the dyed textile is placed in contact with a piece of white cotton cloth.
- The composite specimen is placed in the heating device at a specified temperature (e.g., 150°C, 180°C, or 210°C) for a specified time (e.g., 30 seconds).
- After the exposure, the specimen is allowed to cool.
- The change in color of the dyed specimen is evaluated using the Grey Scale for Color Change.
- The degree of staining on the white cotton cloth is evaluated using the Grey Scale for Staining.

ISO 105-P01: Textiles — Tests for colour fastness — Part P01: Colour fastness to dry heat (excluding pressing)

1. Purpose and Scope: This standard specifies a method for determining the resistance of the colour of textiles of all kinds and in all forms to the action of dry heat.

2. Apparatus:

- A heating device capable of maintaining a specified temperature.
- Specified adjacent fabrics (e.g., cotton, wool).
- Grey Scale for assessing change in colour and staining.

3. Procedure:

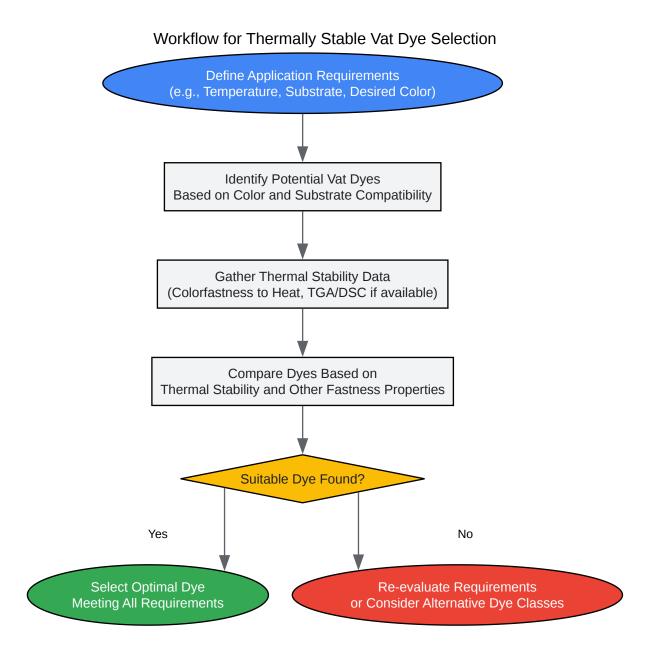
- A specimen of the textile is placed between two pieces of the specified adjacent fabric.
- The composite test specimen is subjected to a specified temperature in the heating device for a defined period.
- After treatment, the specimen is left to cool.



• The change in colour of the specimen and the staining of the adjacent fabrics are assessed with the grey scales.

Visualization of Dye Selection Workflow

The following diagram illustrates a logical workflow for selecting a thermally stable vat dye for a specific application.



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Caption: A logical workflow for selecting a thermally stable vat dye.



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